

solubility of N-Methyl-D-glucamine in different solvents

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Compound of Interest

Compound Name: *N-Methyl-D-glucamine*

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An In-depth Technical Guide to the Solubility of **N-Methyl-D-glucamine**

Introduction

N-Methyl-D-glucamine (commonly known as meglumine) is an amino sugar derived from sorbitol, where the hydroxyl group at position 1 is replaced by a methylamino group.[1] With the molecular formula $C_7H_{17}NO_5$, this organic base is widely utilized in the pharmaceutical industry. [2] Its primary applications include its use as a pH-adjusting agent, a solubilizing agent for poorly soluble active pharmaceutical ingredients (APIs), and as a counter-ion to form stable, soluble salts with acidic drugs.[3][4] Given its critical role in drug formulation and development, a thorough understanding of its solubility characteristics in various solvents is essential for researchers, scientists, and formulation experts.

This guide provides a comprehensive overview of the solubility of **N-Methyl-D-glucamine** in different solvents, details the standard experimental protocols for solubility determination, and presents a visual workflow for these procedures.

Solubility of N-Methyl-D-glucamine

The solubility of meglumine is dictated by its polar structure, featuring multiple hydroxyl groups and a secondary amine, which allow for extensive hydrogen bonding.

Qualitative Solubility

Pharmacopeial descriptions generally classify meglumine's solubility in common solvents as follows. It is described as freely soluble in water, slightly soluble or sparingly soluble in ethanol, and practically insoluble in solvents like diethyl ether, dichloromethane, and trichloromethane.

[\[3\]](#)[\[5\]](#)

Quantitative Solubility Data

Quantitative solubility data provides precise measurements under specific conditions. The following tables summarize the available data.

Table 1: Solubility in Water

Temperature (°C)	Solubility Value	Method / Notes
25	~1000 mg/mL (1 g/mL)	Reported solubility in water. [6]
Not Specified	100 mg/mL (0.1 g/mL)	Resulting in a clear, colorless solution. [7]
Not Specified	50 mg/mL	Standard preparation concentration. [6]

Table 2: Solubility in Organic Solvents

A detailed study using a gravimetric method has determined the solubility of meglumine in several aliphatic alcohols and acetonitrile at various temperatures.[\[2\]](#) The solubility in these organic solvents is considerably lower than in water.[\[2\]](#)

Solvent	Temperature (°C)	Temperature (K)	Solubility (g meglumine / kg solvent)
Methanol	10	283.15	11.2
	20	293.15	
	30	303.15	
	40	313.15	
	50	323.15	
Ethanol	10	283.15	2.1
	20	293.15	
	30	303.15	
	40	313.15	
	50	323.15	
1-Propanol	10	283.15	0.7
	20	293.15	
	30	303.15	
	40	313.15	
	50	323.15	
1-Butanol	10	283.15	0.3
	20	293.15	
	30	303.15	
	40	313.15	
	50	323.15	
Acetonitrile	10	283.15	0.01
	30	303.15	

40	313.15	0.03
50	323.15	0.05

Data sourced from the
Journal of Chemical &
Engineering Data.[2]

The data indicates that among the alcohols, solubility decreases as the aliphatic character of the solvent increases.[2] The very low solubility in acetonitrile, a polar aprotic solvent, is attributed to its inability to act as a hydrogen bond donor to the numerous electron-rich atoms in the meglumine molecule.[2]

Experimental Protocols for Solubility Determination

The most reliable and widely used method for determining thermodynamic (equilibrium) solubility is the Shake-Flask Method.[8][9] This technique is considered a gold standard for measuring the saturation concentration of a solute in a solvent at a specific temperature.[8]

Shake-Flask Method Protocol

This protocol outlines the steps to determine the equilibrium solubility of **N-Methyl-D-glucamine**.

1. Materials and Equipment:

- **N-Methyl-D-glucamine** powder (high purity)
- Solvent of choice (e.g., water, ethanol)
- Stoppered flasks or vials (e.g., 2 mL glass tubes)[10]
- Orbital shaker or agitator with temperature control
- Analytical balance
- Centrifuge or filtration apparatus (e.g., syringe filters, solubility filter plates)[11]

- Calibrated pH meter
- Analytical instrument for quantification (e.g., HPLC, UV-Vis Spectrophotometer)

2. Procedure:

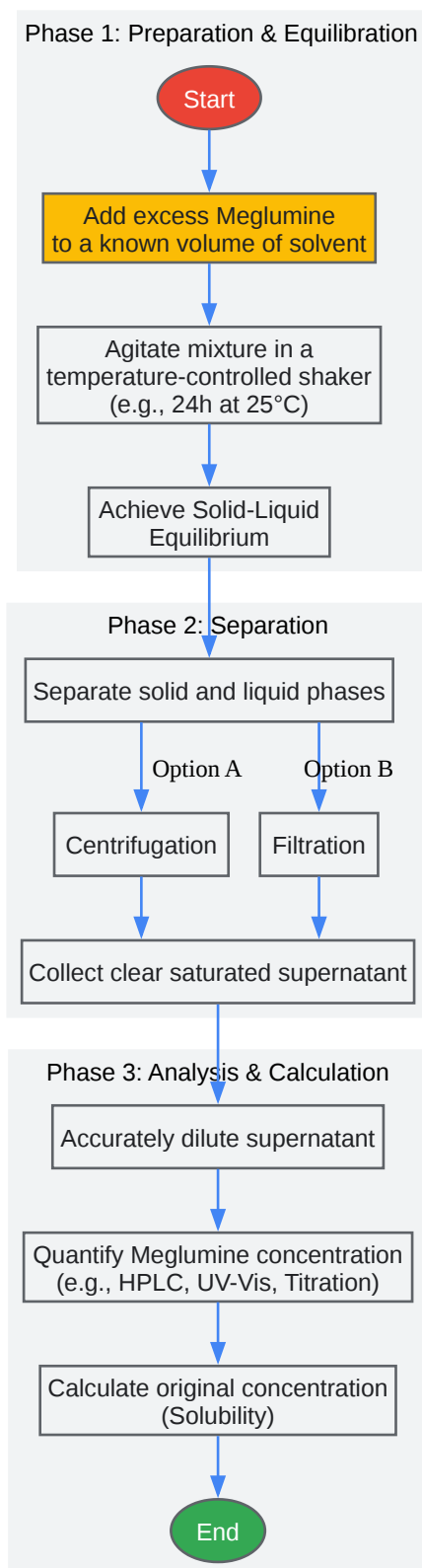
- Preparation: Add an excess amount of solid **N-Methyl-D-glucamine** to a flask containing a known volume or mass of the solvent.[\[8\]](#)[\[10\]](#) It is crucial to add enough solid to ensure a saturated solution is formed and solid remains visible, but not so much that it alters the properties of the solvent.[\[8\]](#)
- Equilibration: Seal the flasks and place them in a temperature-controlled shaker. Agitate the samples for an extended period, typically 18 to 24 hours or longer, to ensure that the system reaches solid-liquid equilibrium.[\[10\]](#)[\[11\]](#) The temperature should be maintained at the desired value (e.g., 25 °C).
- Phase Separation: After equilibration, allow the suspensions to settle. Separate the undissolved solid from the saturated solution. This can be achieved by:
 - Centrifugation: Centrifuge the samples at high speed to pellet the excess solid.[\[11\]](#)
 - Filtration: Withdraw the supernatant using a syringe and pass it through a suitable filter (e.g., 0.45 µm PVDF) to remove any solid particles.[\[9\]](#)[\[11\]](#)
- Sample Preparation for Analysis: Carefully take an aliquot of the clear, saturated supernatant. Dilute the sample accurately with the appropriate mobile phase or solvent to bring the concentration within the calibrated range of the analytical instrument.
- Quantification: Analyze the concentration of meglumine in the diluted samples using a validated analytical method.
 - HPLC: High-Performance Liquid Chromatography is a common and accurate method. An HPLC system with a suitable column (e.g., C18) and detector (e.g., UV, Refractive Index, or Mass Spectrometry) can be used.[\[12\]](#)[\[13\]](#)[\[14\]](#)
 - UV-Vis Spectrophotometry: The concentration can be determined by measuring the absorbance at a specific wavelength, provided meglumine has a suitable chromophore

and a standard calibration curve is prepared.^{[9][11]}

- Acid-Base Titration: Given that meglumine is a base, its concentration in an aqueous solution can be determined by titrating with a standardized acid, such as 0.1 M HCl, using an indicator like methyl red.^[5]
- Calculation: Calculate the original concentration in the saturated solution by accounting for the dilution factor. The final solubility is typically expressed in units such as mg/mL, g/100 mL, or mol/L.

Logical and Experimental Workflow Visualization

The following diagram illustrates the standard workflow for determining the solubility of a compound like **N-Methyl-D-glucamine** using the Shake-Flask method.



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Figure 1: Workflow for Shake-Flask Solubility Determination.

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References

- 1. N-Methyl-D-glucamine | C₇H₁₇NO₅ | CID 8567 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Meglumine - Actylis Lab Solutions [actylislab.com]
- 4. Development and validation of a new HPLC-MS method for meglumine impurity profiling - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. jpdb.nihs.go.jp [jpdb.nihs.go.jp]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. echemi.com [echemi.com]
- 8. dissolutiontech.com [dissolutiontech.com]
- 9. ps.tbzmed.ac.ir [ps.tbzmed.ac.ir]
- 10. bioassaysys.com [bioassaysys.com]
- 11. enamine.net [enamine.net]
- 12. ingentaconnect.com [ingentaconnect.com]
- 13. Determination of meglumine in pharmaceutical formulations using high performance liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
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